

2-Chloro Clomiphene Citrate CAS number and synonyms

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Compound of Interest

Compound Name:	2-Chloro Clomiphene Citrate(E/Z Mixture)
CAS No.:	1795130-18-5
Cat. No.:	B586143

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Technical Monograph: 2-Chloro Clomiphene Citrate

Identity, Synthesis, and Analytical Characterization of Critical Impurities

Executive Summary & Chemical Identity

2-Chloro Clomiphene Citrate is a critical pharmacopeial impurity and reference standard associated with the synthesis and quality control of Clomiphene Citrate (a Selective Estrogen Receptor Modulator, or SERM). Unlike the active pharmaceutical ingredient (API), which contains a single chlorine atom on the ethylene bridge, this compound features a second chlorine atom substituted on the phenoxy ring.

Its presence is strictly regulated in drug development due to potential alterations in receptor binding affinity and metabolic stability. This guide serves as a technical dossier for researchers requiring precise characterization data.

Core Chemical Data Table[1]

Parameter	Technical Detail
Primary CAS Number	1795130-18-5 (Citrate Salt, E/Z Mixture)
Chemical Name (IUPAC)	2-[2-Chloro-4-(2-chloro-1,2-diphenylethenyl)phenoxy]-N,N-diethylethanamine; 2-hydroxypropane-1,2,3-tricarboxylic acid
Molecular Formula	C ₂₆ H ₂₇ Cl ₂ NO ^{[1][2][3][4][5]} · C ₆ H ₈ O ₇ (Citrate Salt)
Molecular Weight	632.53 g/mol (Salt) / 440.41 g/mol (Free Base)
Appearance	White to off-white crystalline solid
Solubility	Soluble in Methanol, DMSO; sparingly soluble in water
Pharmacopeial Designation	EP Impurity G (Z-isomer) & EP Impurity H (E-isomer); USP "2-Chlorocloimiphene"

Synonyms & Nomenclature

- Common Synonyms: 2-Chlorocloimiphene Citrate; Clomiphene Impurity 7 Citrate.[5]
- Structural Definition: The "2-chloro" designation in the impurity name typically refers to the position on the phenoxy ring (ortho to the ether linkage), distinguishing it from the chlorine already present on the vinyl group of the parent molecule.

Structural Architecture & Formation Mechanism

To understand the separation and identification of this compound, one must understand its structural divergence from the API.

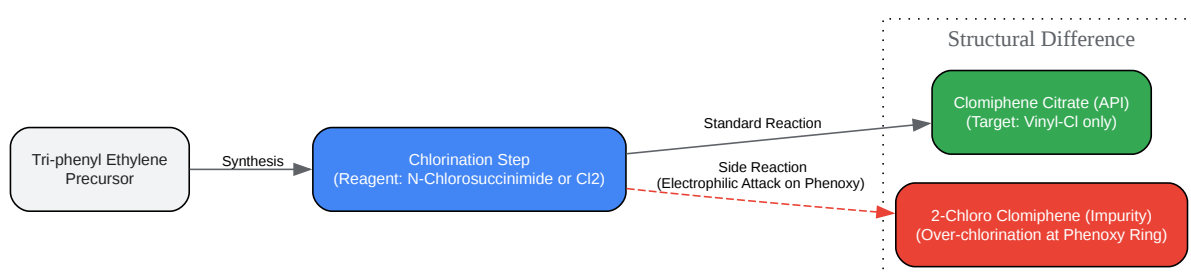
Structural Logic

The standard Clomiphene molecule consists of a tri-phenyl ethylene scaffold. The ether oxygen activates the attached phenyl ring, making it susceptible to electrophilic aromatic substitution

(EAS). During the chlorination steps of the API synthesis (or if over-chlorinated starting materials are used), a second chlorine atom attaches to the ortho-position of the phenoxy ring.

Pathway Visualization

The following diagram illustrates the structural relationship and the critical divergence point in synthesis/degradation.



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Figure 1: Divergence in synthesis leading to the formation of 2-Chloro Clomiphene. The electron-rich phenoxy ring acts as a secondary site for halogenation.

Analytical Protocol: Detection & Separation

Separating 2-Chloro Clomiphene from the parent API is challenging due to their structural similarity. The additional chlorine atom increases the lipophilicity (LogP), resulting in a longer retention time in Reverse Phase Chromatography (RP-HPLC).

Validated HPLC Method Parameters (USP/EP Aligned)

Note: This protocol is derived from standard pharmacopeial monographs for Clomiphene Citrate impurities.

- Column: L26 packing (C18 bonded silica), 4.6 mm × 25 cm, 5 μm.
- Mobile Phase:

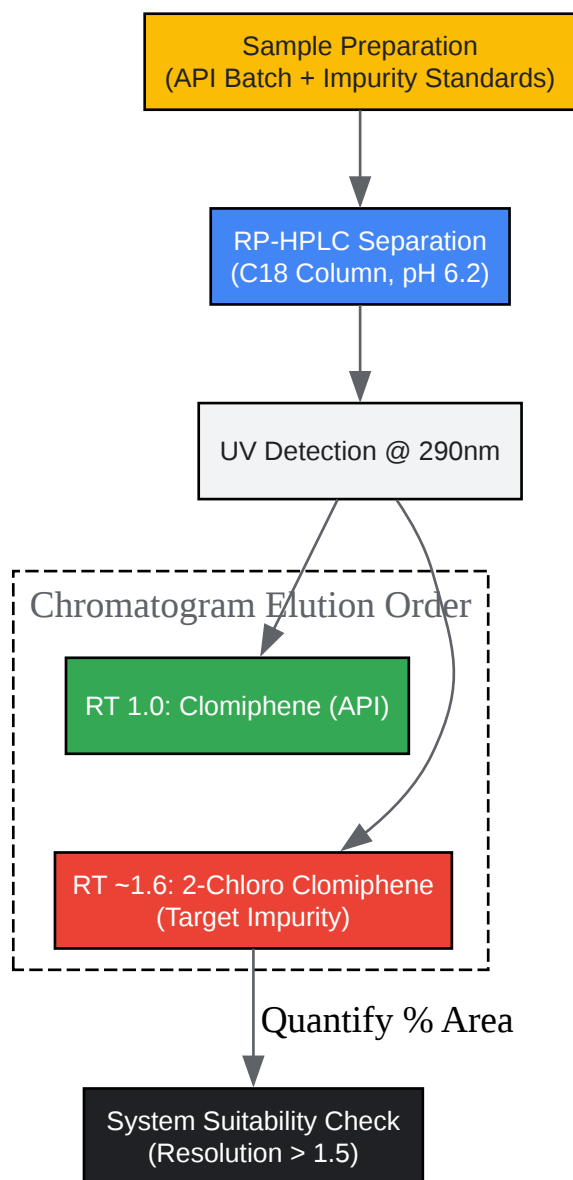
- Buffer: Water + Diethylamine (adjusted to pH 6.2 with Phosphoric Acid).[4]
- Solvent: Acetonitrile.[4]
- Ratio: Gradient or Isocratic (typically 40:60 Buffer:ACN range).
- Detector: UV @ 290 nm (optimal for the stilbene chromophore).
- Flow Rate: 1.0 mL/min.
- Temperature: 25°C.

Retention Logic

In this system, the elution order is governed by hydrophobicity.

- Clomiphene Related Compound A: Elutes first (Des-chloro analog).
- Clomiphene (Z-isomer): Main peak.[4]
- Clomiphene (E-isomer): Main peak.
- 2-Chloro Clomiphene: Elutes after the API peaks due to the extra chlorine atom increasing interaction with the C18 stationary phase (Relative Retention Time ~1.6).

Analytical Workflow Diagram



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Figure 2: HPLC workflow for isolating 2-Chloro Clomiphene. The impurity elutes significantly later than the API, allowing for clear resolution.

Biological Implications & Toxicology

Why is this specific impurity monitored so closely?

- **Receptor Affinity Shift:** The addition of a chlorine atom to the phenoxy ring alters the steric bulk and electronic distribution of the molecule. This can shift the binding affinity for Estrogen

Receptors (ER-alpha vs. ER-beta), potentially altering the drug's efficacy or side-effect profile.

- **Metabolic Stability:** Halogenation often protects specific sites from metabolic oxidation (e.g., by Cytochrome P450 enzymes). 2-Chloro Clomiphene may have a longer half-life than the parent drug, leading to accumulation if not controlled.
- **Regulatory Limits:** According to ICH Q3A guidelines and USP monographs, this specific impurity must typically be controlled to NMT (Not More Than) 0.5% or 1.0% depending on the specific monograph version and total impurity limits.

References

- United States Pharmacopeia (USP). Clomiphene Citrate Monograph: Organic Impurities. [4] USP-NF. [4][6] (Source for relative retention times and method parameters).
- European Pharmacopoeia (EP). Clomifene Citrate Monograph 01/2008:0997. (Defines Impurity G and H).
- National Center for Biotechnology Information. PubChem Compound Summary for Clomiphene Citrate. (Structural verification).
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- CymitQuimica. 2-Chloro Clomiphene Citrate CAS 1795130-18-5 Data Sheet. [7][8] (Physical properties and synonyms).

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